

understanding the chemical formula and molar mass of $\text{Cu}(\text{N}_3)_2$

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Compound of Interest

Compound Name: Copper azide

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Detailed Experimental Protocol: Synthesis of $\text{Cu}(\text{N}_3)_2$

Objective: To synthesize copper(II) azide via precipitation reaction between copper(II) nitrate and sodium azide.

Materials:

- Copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$)
- Sodium azide (NaN_3)
- Deionized water
- Ethanol

Equipment:

- Two beakers
- Magnetic stirrer and stir bar
- Brinell or Büchner funnel
- Filter paper
- Wash bottle

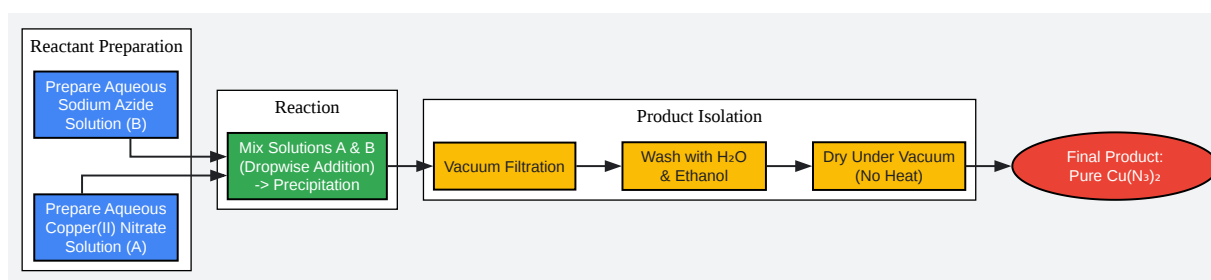
- Drying apparatus (desiccator or vacuum oven at low temperature)

Procedure:

- Prepare Reactant Solutions:
 - Solution A: Dissolve a precisely weighed amount of copper(II) nitrate trihydrate in a minimal amount of deionized water in a beaker with constant stirring until fully dissolved.
 - Solution B: In a separate beaker, dissolve a stoichiometric amount of sodium azide in deionized water.
- Precipitation:
 - Place the beaker containing Solution A on a magnetic stirrer.
 - Slowly and carefully add Solution B dropwise to Solution A under vigorous stirring.
 - The immediate formation of a brown precipitate, copper(II) azide, will be observed.
- Isolation and Washing:
 - Once the addition is complete, allow the suspension to stir for an additional 10-15 minutes to ensure the reaction goes to completion.
 - Collect the precipitate by vacuum filtration using a Brinell or Büchner funnel.
 - Wash the collected solid first with cold deionized water and then with ethanol to remove any unreacted soluble salts and to aid in drying.
- Drying:
 - Carefully transfer the filtered product to a suitable container.
 - Dry the compound in a desiccator under vacuum. Avoid heating as $\text{Cu}(\text{N}_3)_2$ is thermally unstable.

Safety Precaution: Copper(II) azide is a contact explosive and must be handled with extreme caution. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a blast shield. All operations should be conducted on a small scale in a fume hood.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of Copper(II) Azide.

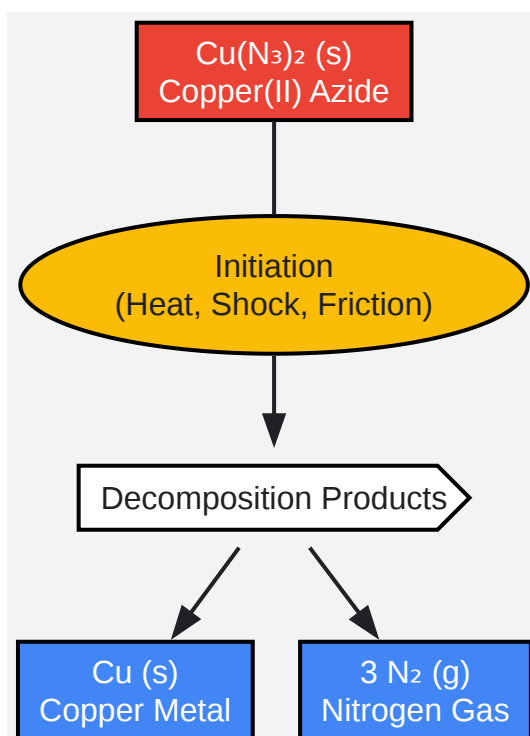
Reactivity and Decomposition

The most critical characteristic of Cu(N₃)₂ is its extreme sensitivity to impact, friction, and electrostatic discharge, classifying it as a primary explosive.

Explosive Decomposition

Upon initiation, copper(II) azide decomposes rapidly and exothermically to produce copper metal and nitrogen gas. This rapid release of gas is the basis of its explosive power.

Decomposition Reaction: $\text{Cu(N}_3)_2(\text{s}) \rightarrow \text{Cu(s)} + 3 \text{N}_2(\text{g})$



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Caption: Decomposition pathway of Copper(II) Azide.

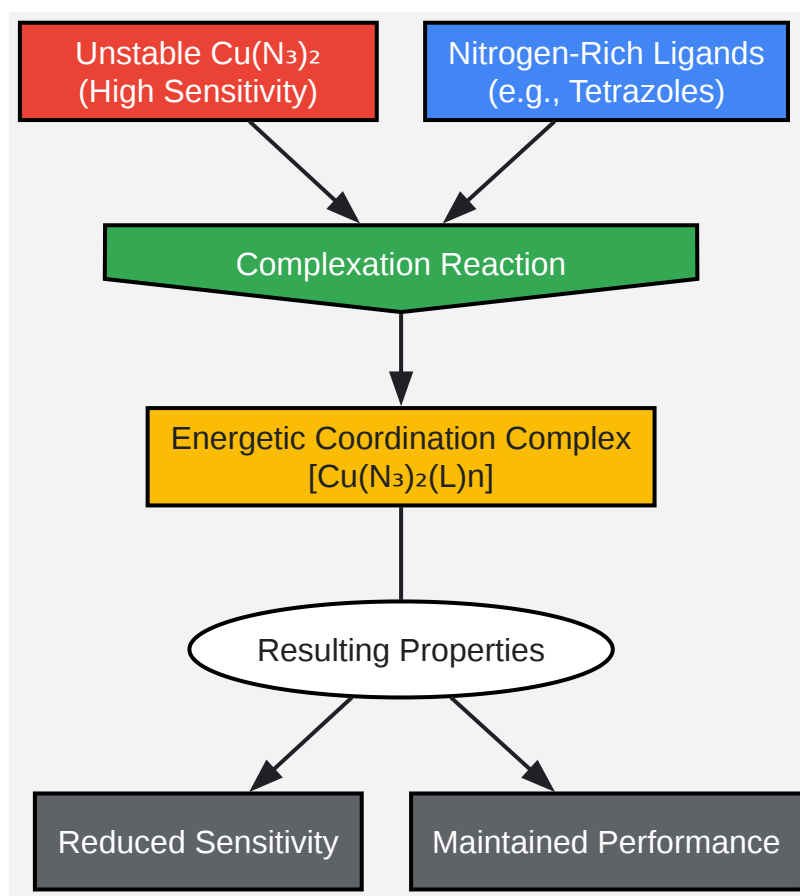
Chemical Destruction

For safe disposal, copper(II) azide can be destroyed by reacting it with concentrated nitric acid. This reaction produces non-explosive products: copper(II) nitrate, nitrogen gas, and nitrogen oxides.

Stabilization and Modern Applications

Due to its high sensitivity, pure Cu(N₃)₂ is unsuitable for most applications. However, modern research focuses on stabilizing it through the formation of energetic coordination complexes (ECCs). By coordinating copper(II) azide with nitrogen-rich ligands, such as tetrazoles or triazoles, the compound's sensitivity can be significantly reduced without compromising its high performance.

This approach blocks coordination sites on the copper ion, altering the crystal structure and increasing stability. These stabilized complexes are promising candidates for replacing toxic lead-based primary explosives like lead azide and lead styphnate in initiation systems.



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Caption: Conceptual diagram of $\text{Cu}(\text{N}_3)_2$ stabilization.

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